A Comparative Guide to the Biological Activity of N-Substituted Oxindole Analogs

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Compound of Interest

Compound Name:	*methyl 3-methyl-2-oxoindoline-3-carboxylate*
CAS No.:	*122281-04-3*
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The oxindole scaffold is a privileged heterocyclic motif in medicinal chemistry, forming the core of numerous synthetic and naturally occurring compounds with a broad spectrum of biological activities. The versatility of the oxindole ring, particularly the ease of substitution at the N-1 position, allows for the fine-tuning of its pharmacological properties. This guide provides a comprehensive comparison of the biological activities of various N-substituted oxindole analogs, focusing on their anticancer, anti-inflammatory, and antimicrobial properties. We will delve into the structure-activity relationships, mechanisms of action, and the experimental data that underpin these findings.

Anticancer Activity: Targeting Key Oncogenic Pathways

N-substituted oxindole derivatives have emerged as a promising class of anticancer agents, exhibiting potent cytotoxicity against a range of cancer cell lines. Their mechanisms of action

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are often multifaceted, involving the induction of apoptosis, cell cycle arrest, and the inhibition of crucial signaling pathways that drive tumor growth and proliferation.[1]

Comparative Cytotoxicity of N-Substituted Oxindole Analogs

The anticancer efficacy of these compounds is typically quantified by their half-maximal inhibitory concentration (IC50) values. A lower IC50 value indicates greater potency. The following table summarizes the in vitro cytotoxic activity of representative N-substituted oxindole analogs against various human cancer cell lines.

Compound ID	N-Substitution	Cancer Cell Line	IC50 (μM)	Reference
Compound 6	N-benzyl with a chloro group	MCF-7 (Breast)	3.55 ± 0.49	[2]
		MDA-MB-231 (Breast)	4.40 ± 0.468	[2]
Spirooxindole 5g	Dihalo-substituted isatin	HepG2 (Liver)	5.00 ± 0.66	[3]
		MCF-7 (Breast)	< 9.00	[3]
		HCT-116 (Colon)	< 3.00	[3]
Compound 7l	Imidazo[1,5-a]pyrazine	A549 (Lung)	6.5	[4]
Compound 9o	Benzothiazole acetohydrazide	DU145 (Prostate)	2.02	[5]
Compound 5f	Hydroxynaphthalene imine	MCF-7 (Breast)	1.98 ± 0.18	[6]

Analysis of Structure-Activity Relationship (SAR):

The data reveals that the nature of the N-substituent plays a critical role in determining the anticancer potency. For instance, the presence of a bulky and lipophilic N-benzyl group,

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particularly when combined with a chloro-substitution on the oxindole core, leads to potent activity against breast cancer cell lines.[2] Spiro-functionalization at the C3 position, especially with halogenated moieties, has been shown to enhance cytotoxicity against a broad spectrum of cancer cells.[3] Furthermore, the hybridization of the oxindole scaffold with other heterocyclic systems, such as imidazopyrazines and benzothiazoles, has yielded compounds with significant anticancer activity.[4][5]

Mechanisms of Anticancer Action

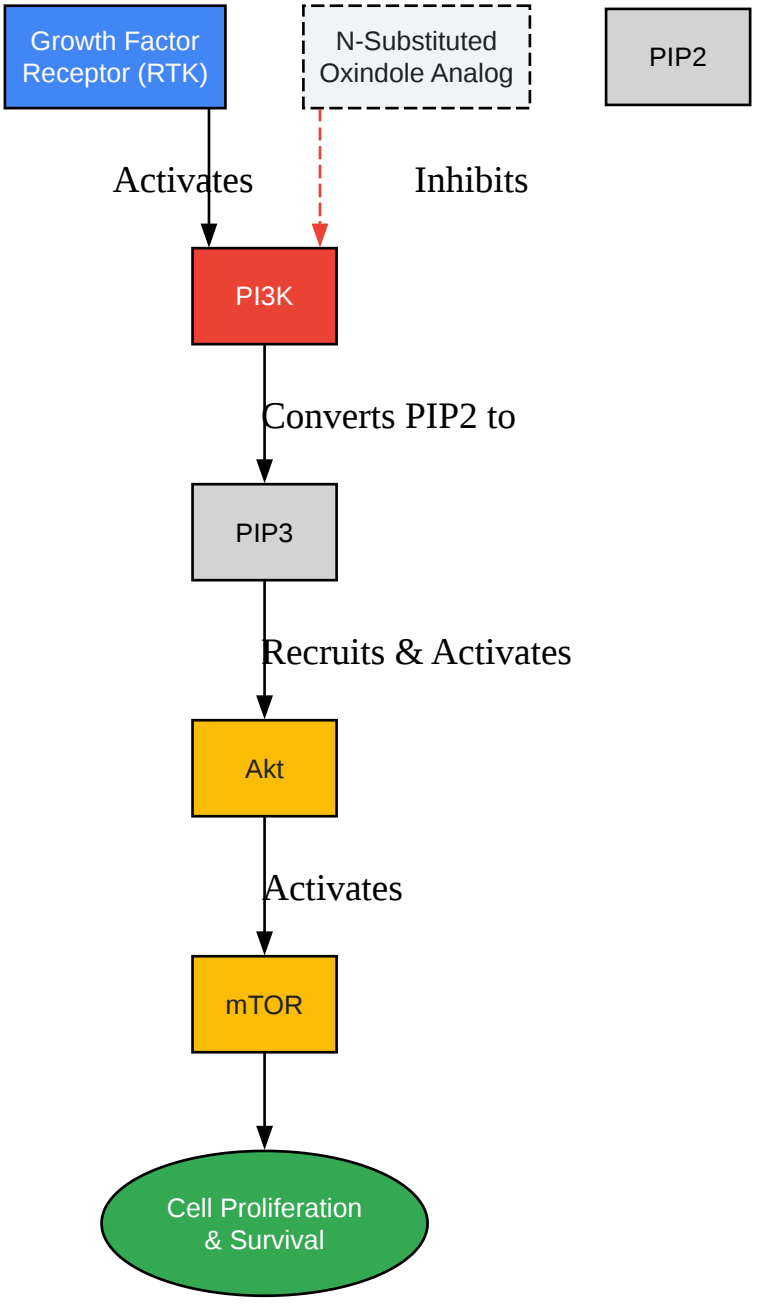
N-substituted oxindoles exert their anticancer effects through various mechanisms, primarily by targeting key protein kinases and signaling pathways that are often deregulated in cancer.

The oxindole scaffold is a well-established "hinge-binder," capable of interacting with the ATP-binding pocket of various kinases.[1][7] This inhibition disrupts downstream signaling cascades crucial for cancer cell survival and proliferation.

- Receptor Tyrosine Kinases (RTKs): Many N-substituted oxindoles function as inhibitors of RTKs like Vascular Endothelial Growth Factor Receptor (VEGFR) and Platelet-Derived Growth Factor Receptor (PDGFR), which are key mediators of angiogenesis.[1]
- Phosphoinositide 3-Kinase (PI3K): Certain N-substituted imino-oxindoles have been identified as potent inhibitors of PI3K, a central node in a signaling pathway that regulates cell growth, proliferation, and survival.[6]
- Cyclin-Dependent Kinase 2 (CDK2): Oxindole-benzothiazole hybrids have demonstrated potent inhibitory activity against CDK2, a key regulator of the cell cycle, leading to cell cycle arrest.[5]

Signaling Pathway: PI3K/Akt/mTOR Inhibition

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Caption: Inhibition of the PI3K/Akt/mTOR signaling pathway by N-substituted oxindole analogs.

A common mechanism of action for these compounds is the induction of programmed cell death (apoptosis) and the arrest of the cell cycle.

- Apoptosis: Treatment with N-substituted oxindoles has been shown to lead to the activation of caspases and DNA fragmentation, hallmarks of apoptosis.[4]

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- Cell Cycle Arrest: These compounds can cause cell cycle arrest at different phases. For example, some derivatives induce arrest at the G0/G1 phase, while others block the transition from the G2 to the M phase.[4][5]

Experimental Workflow: MTT Assay for Cytotoxicity



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Caption: Standard workflow for assessing cell viability using the MTT assay.

Anti-inflammatory Activity: Dual Inhibition of COX and 5-LOX Pathways

Chronic inflammation is a key factor in the pathogenesis of numerous diseases. N-substituted oxindole analogs have demonstrated significant anti-inflammatory properties, primarily through the inhibition of key enzymes in the arachidonic acid cascade: cyclooxygenase (COX) and 5-lipoxygenase (5-LOX).[8]

Comparative Anti-inflammatory Activity

The dual inhibition of both COX-2 and 5-LOX is a desirable therapeutic strategy as it can block the production of both pro-inflammatory prostaglandins and leukotrienes, potentially leading to enhanced efficacy and a better safety profile compared to traditional non-steroidal anti-inflammatory drugs (NSAIDs).[8]

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Compound ID	N-Substitution	COX-2 IC50 (μM)	5-LOX IC50 (μM)	Reference
Compound 4h	N-benzyl ester	0.0533	0.4195	[8]
Compound III	Thiophene analog	0.18	9.87	[8]
Compound IV	Thiophene analog	0.10	0.56	[8]

Analysis of Structure-Activity Relationship (SAR):

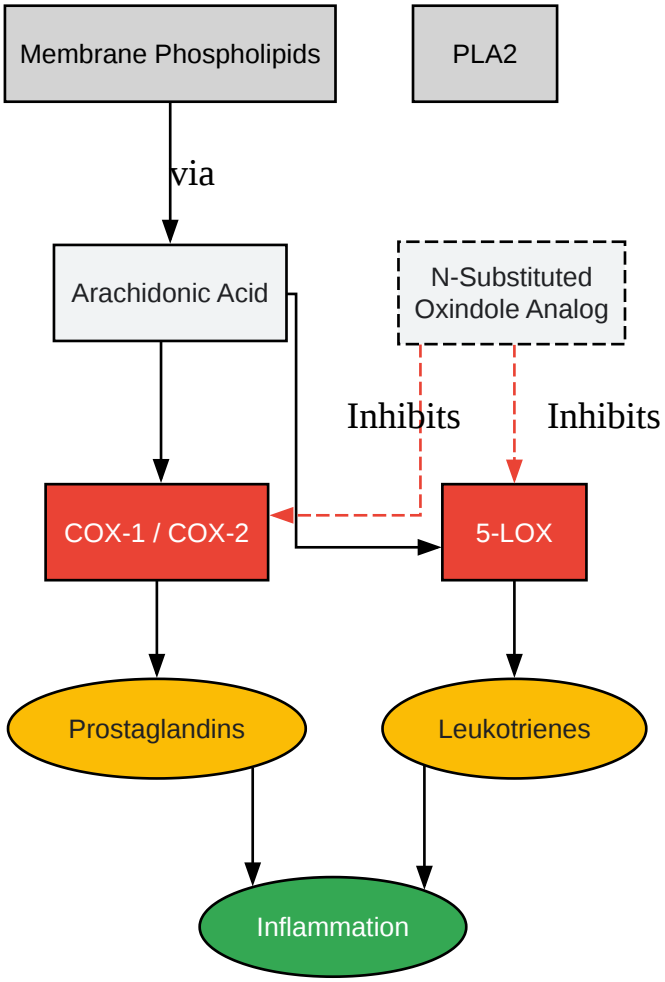
The data indicates that N-substitution with a benzyl ester moiety can lead to potent dual inhibition of COX-2 and 5-LOX.[8] The replacement of the thiophene moiety in earlier generations of oxindole-based anti-inflammatory agents with other substituents has led to analogs with improved activity.[8] The specific nature of the ester and other groups attached to the N-benzyl ring significantly influences the inhibitory potency and selectivity.

Mechanism of Anti-inflammatory Action

The primary anti-inflammatory mechanism of these oxindole derivatives involves the inhibition of the COX and 5-LOX enzymes, which are critical for the biosynthesis of pro-inflammatory mediators.

Signaling Pathway: Arachidonic Acid Cascade Inhibition

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Caption: Dual inhibition of COX and 5-LOX pathways by N-substituted oxindole analogs.

Other signaling pathways, such as the mitogen-activated protein kinase (MAPK)/NF-κB and nitric oxide (NO) signaling pathways, have also been implicated in the anti-inflammatory effects of some oxindole derivatives.[9][10]

Experimental Protocol: In Vitro COX and 5-LOX Inhibition Assays

The inhibitory activity of N-substituted oxindole analogs against COX and 5-LOX is typically evaluated using in vitro enzyme inhibition assays. These assays measure the production of prostaglandins (for COX) or leukotrienes (for 5-LOX) in the presence and absence of the test compounds.

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Antimicrobial Activity: A Renewed Interest

With the rise of antimicrobial resistance, there is a continuous need for novel antimicrobial agents. N-substituted oxindole derivatives have demonstrated promising activity against a range of bacterial and fungal pathogens.[11]

Comparative Antimicrobial Activity

The antimicrobial efficacy is often determined by the minimum inhibitory concentration (MIC), which is the lowest concentration of a compound that inhibits the visible growth of a microorganism.

Compound ID	N-Substitution & Core Modification	Microorganism	MIC (µg/mL)	Reference
Compound 4a	5-methyl isatin derivative	Bacillus cereus	< Sulphamethoxazole	[12]
Compound 11c	5-chloro isatin derivative	Shigella dysenterie	> Sulphamethoxazole	[12]
4-oxothiazolidines [5a, b]	N-acetamide linker, 4-oxothiazolidine ring	Various bacteria	Promising activity	[11]
Tetrazole [6b]	N-acetamide linker, tetrazole ring	Various bacteria	Promising activity	[11]

Analysis of Structure-Activity Relationship (SAR):

The antimicrobial activity of N-substituted oxindoles is significantly influenced by the nature of the substituents on both the nitrogen atom and the oxindole ring. For example, substitutions at the C-5 position of the isatin precursor with electron-withdrawing groups like chlorine can enhance activity against Gram-negative bacteria.[12] The introduction of heterocyclic rings,

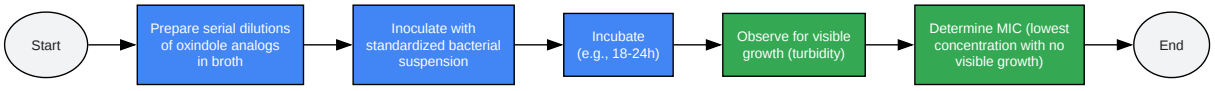
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such as 4-oxothiazolidines and tetrazoles, via an N-acetamide linker has been shown to yield compounds with promising antibacterial properties.[11]

Experimental Protocol: Broth Microdilution Method for MIC Determination

A standard method for determining the MIC of a compound is the broth microdilution assay.

Experimental Workflow: Broth Microdilution Assay



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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Evaluation of oxindole derivatives as a potential anticancer agent against breast carcinoma cells: In vitro, in silico, and molecular docking study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis, Anticancer Activity, and Molecular Modeling of New Halogenated Spiro[pyrrolidine-thiazolo-oxindoles] Derivatives | MDPI [mdpi.com]
- 4. Synthesis and anticancer activity of oxindole derived imidazo[1,5-a]pyrazines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Oxindole–benzothiazole hybrids as CDK2 inhibitors and anticancer agents: design, synthesis and biological evaluation - PMC [pmc.ncbi.nlm.nih.gov]

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- 6. N-substituted hydroxynaphthalene imino-oxindole derivatives as new class of PI3-kinase inhibitor and breast cancer drug: Molecular validation and structure-activity relationship studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Approved Small-Molecule ATP-Competitive Kinases Drugs Containing Indole/Azaindole/Oxindole Scaffolds: R&D and Binding Patterns Profiling | MDPI [mdpi.com]
- 8. Insight on novel oxindole conjugates adopting different anti-inflammatory investigations and quantitative evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. One-Step Synthesis of Chiral Oxindole-type Analogues with Potent Anti-inflammatory and Analgesic Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. jwsm.uowasit.edu.iq [jwsm.uowasit.edu.iq]
- 12. Synthesis, characterization and in vitro antimicrobial evaluation of new compounds incorporating oxindole nucleus - PubMed [pubmed.ncbi.nlm.nih.gov]

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